

"Methyl 2-iodobenzoate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl 2-iodobenzoate

Cat. No.: B057072

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Technical Data Sheet: Methyl 2-iodobenzoate

This document provides core physicochemical properties of **Methyl 2-iodobenzoate**, a compound frequently utilized as an intermediate in pharmaceutical and chemical synthesis. The data presented is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

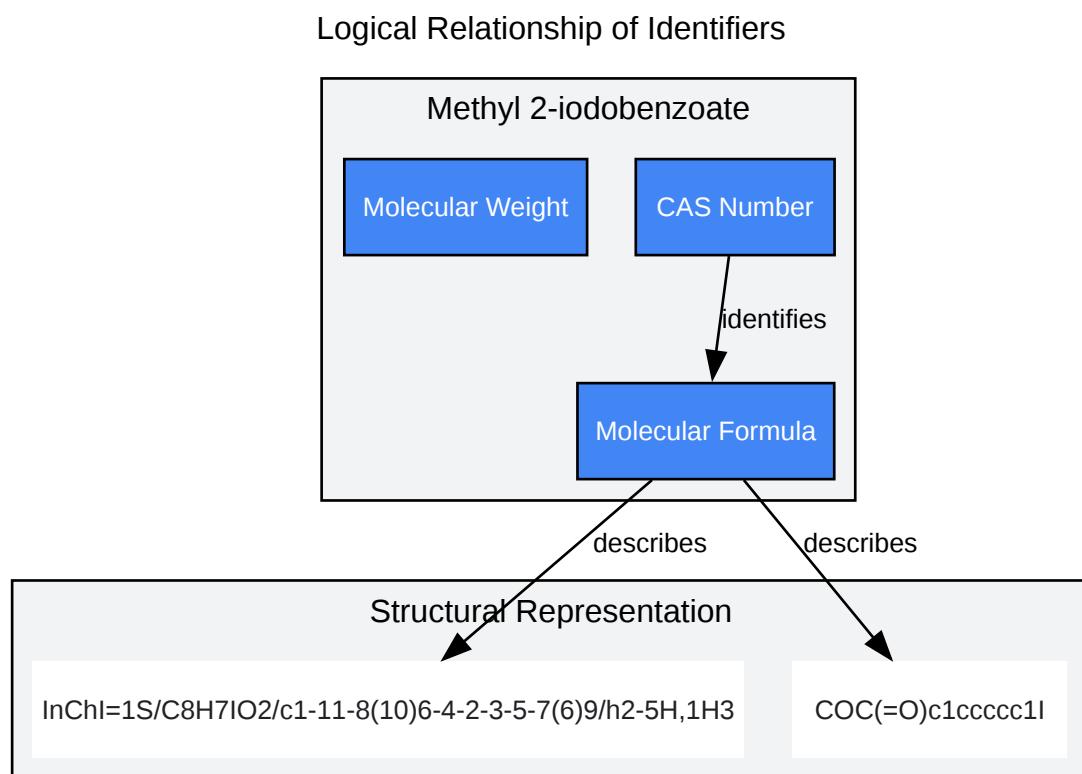
Physicochemical Properties

The fundamental molecular characteristics of **Methyl 2-iodobenzoate** are summarized below. This data is critical for stoichiometric calculations, analytical method development, and chemical reaction planning.

Identifier	Value
Molecular Formula	C8H7IO2 ^{[1][2][3][4]}
Molecular Weight	262.04 g/mol ^[3]
CAS Registry Number	610-97-9 ^{[1][2]}
Linear Formula	IC6H4CO2CH3
Empirical Formula	C8H7IO2

Chemical Structure and Identification

For unambiguous identification and representation in chemical databases and software, the following structural identifiers are provided.



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Fig. 1: Identifiers for **Methyl 2-iodobenzoate**

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References

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